

Reproducibility of "Anticancer agent 126" experimental findings

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Compound of Interest

Compound Name: Anticancer agent 126

Cat. No.: B15603928

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References

- [1. Anticancer agent 126 - Immunomart \[immunomart.com\]](#)
- [2. Anticancer agent 126 - Immunomart \[immunomart.com\]](#)
- [3. U0126: Not only a MAPK kinase inhibitor - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. targetedonc.com \[targetedonc.com\]](#)
- [5. The novel EZH2 inhibitor, GSK126, suppresses cell migration and angiogenesis via down-regulating VEGF-A - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. selleckchem.com \[selleckchem.com\]](#)
- [7. caymanchem.com \[caymanchem.com\]](#)
- [8. Antitumor efficacy of conventional anticancer drugs is enhanced by the vascular targeting agent ZD6126 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. Overexpression of miR-126 sensitizes osteosarcoma cells to apoptosis induced by epigallocatechin-3-gallate - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. researchgate.net \[researchgate.net\]](#)

- [11. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
- [12. biospace.com \[biospace.com\]](https://www.biospace.com)
- [13. A massive 8-year effort finds that much cancer research can't be replicated | Boston Science Publishing \[bostonsciencepublishing.us\]](https://www.bostonsciencepublishing.us)
- [14. Enhancing Reproducibility in Cancer Drug Screening: How Do We Move Forward? - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [15. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [16. A Multi-center Study on the Reproducibility of Drug-Response Assays in Mammalian Cell Lines - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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